

Essential Safety and Operational Guidance for Handling trans-4-tert-Butylcyclohexanecarboxylic Acid

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Compound of Interest

Compound Name: *trans-4-tert-Butylcyclohexanecarboxylic acid*

Cat. No.: B153613

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety protocols and logistical information for the handling and disposal of **trans-4-tert-Butylcyclohexanecarboxylic acid**. Adherence to these procedural guidelines is critical for ensuring laboratory safety and minimizing risk.

Chemical Hazard and GHS Classification

trans-4-tert-Butylcyclohexanecarboxylic acid is classified as a hazardous substance. The primary routes of exposure are inhalation, skin contact, and eye contact. It is crucial to handle this compound with appropriate engineering controls and personal protective equipment to mitigate risks.

Hazard Classification	GHS Hazard Statement
Skin Corrosion/Irritation	H315: Causes skin irritation[1]
Serious Eye Damage/Eye Irritation	H319: Causes serious eye irritation[1]
Specific Target Organ Toxicity	H335: May cause respiratory irritation[1]

Personal Protective Equipment (PPE)

The following table summarizes the required personal protective equipment for handling **trans-4-tert-Butylcyclohexanecarboxylic acid**. This PPE is mandatory for all personnel involved in the handling, transfer, or use of this chemical.

Body Part	Required PPE	Standard/Specification
Respiratory	NIOSH-approved N95 dust mask or higher	NIOSH (US)
Eyes/Face	Safety glasses with side shields or goggles, and a face shield	29 CFR 1910.133 or EN166[2]
Hands	Chemical-resistant gloves (e.g., Nitrile, Neoprene)	Inspect prior to use
Body	Laboratory coat or disposable gown	---
Feet	Closed-toe shoes	---

Operational Plan for Safe Handling

Follow these step-by-step procedures to ensure the safe handling of **trans-4-tert-Butylcyclohexanecarboxylic acid** at all stages of use.

1. Engineering Controls:

- Always handle this chemical in a well-ventilated area, preferably within a certified chemical fume hood.[3]
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[2]

2. Personal Protective Equipment (PPE) Donning:

- Before handling the chemical, don all required PPE as specified in the table above.

3. Chemical Handling:

- Avoid generating dust.[3]

- Wash hands thoroughly after handling.[4]
- Do not eat, drink, or smoke in the laboratory area.[3]
- Avoid contact with skin, eyes, and clothing.[2]

4. Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[2][3]
- Keep away from incompatible materials such as strong oxidizing agents.[2]

Emergency First Aid Procedures

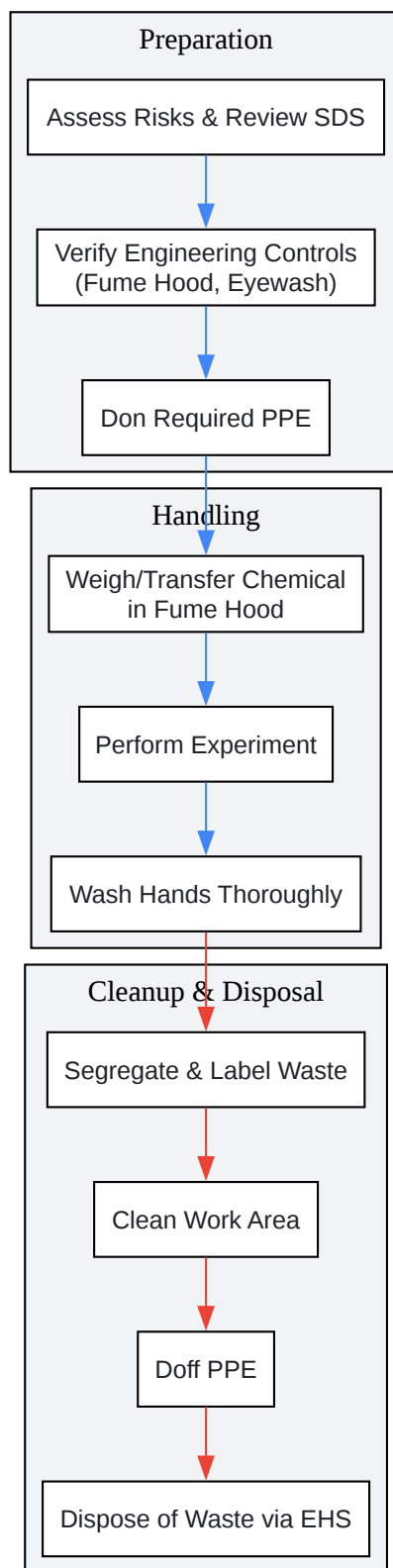
Exposure Route	First Aid Measures
Inhalation	Move the victim to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[4]
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with plenty of soap and water. Consult a doctor if irritation persists.[4]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing and seek immediate medical attention.[1][4]
Ingestion	Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.[2]

Disposal Plan

All waste materials contaminated with **trans-4-tert-Butylcyclohexanecarboxylic acid** must be handled as hazardous waste.

- Solid Waste: Collect solid waste in a designated, labeled, and sealed container.
- Liquid Waste: Collect any solutions or contaminated solvents in a designated, labeled, and sealed waste container.

- Disposal: Dispose of all waste through your institution's environmental health and safety office, following all local, state, and federal regulations. Do not dispose of down the drain.



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Caption: Workflow for Safe Handling of **trans-4-tert-Butylcyclohexanecarboxylic acid**.

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References

- 1. 4-Tert-butylcyclohexane-1-carboxylic acid | C₁₁H₂₀O₂ | CID 136759 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. fishersci.com [fishersci.com]
- 3. static.cymitquimica.com [static.cymitquimica.com]
- 4. chemicalbook.com [chemicalbook.com]
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